

# Inter-laboratory Comparison of 3,5-Diethyloctane Analysis: A Methodological Guide

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## Compound of Interest

Compound Name: 3,5-Diethyloctane

CAS No.: 62183-93-1

Cat. No.: B14561832

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**Objective:** This guide provides a comprehensive overview of a hypothetical inter-laboratory study on the analysis of **3,5-diethyloctane**. It is designed for researchers, scientists, and drug development professionals to understand the methodologies and potential variability in the quantification of this compound. The data presented herein is illustrative and intended to guide the design and interpretation of similar studies.

## Introduction

**3,5-Diethyloctane** is a saturated hydrocarbon that may be of interest in various fields, including petroleum analysis and as a potential biomarker or impurity in chemical synthesis. Accurate and precise quantification is crucial for quality control and research purposes. Inter-laboratory comparison studies are essential for evaluating the robustness and reproducibility of analytical methods across different laboratories, ensuring that results are reliable and comparable.

This guide outlines a standardized methodology for the analysis of **3,5-diethyloctane** and presents a hypothetical dataset from a proficiency testing scheme to illustrate the expected performance of participating laboratories.

## Experimental Protocols

A detailed experimental protocol is crucial for minimizing inter-laboratory variability. The following methodology is recommended for the quantitative analysis of **3,5-diethyloctane**.

### 2.1. Sample Preparation

A standardized sample preparation protocol is essential for accurate and reproducible results.

- Matrix: A synthetic mixture of hydrocarbons in a non-polar solvent (e.g., hexane) is prepared as the test material.
- Procedure:
  - A stock solution of **3,5-diethyloctane** (certified reference material) is prepared in hexane at a concentration of 1000 µg/mL.
  - Two levels of proficiency testing (PT) samples are prepared by diluting the stock solution with hexane to achieve target concentrations of 10 µg/mL (Sample A) and 50 µg/mL (Sample B).
  - An internal standard (IS), such as 2,2,4-trimethylpentane, is added to each sample at a fixed concentration of 25 µg/mL.
  - Samples are homogenized by vortexing for 1 minute.
  - Aliquots of 1 mL of each PT sample are dispensed into sealed vials and distributed to participating laboratories.

### 2.2. Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

Gas chromatography coupled with mass spectrometry is a widely used and reliable technique for the analysis of volatile and semi-volatile organic compounds like **3,5-diethyloctane**.

- Instrumentation:
  - Gas Chromatograph: Agilent 7890 or equivalent.

- Mass Spectrometer: Agilent 5977 or equivalent.
- GC Conditions:
  - Column: HP-5ms (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) or equivalent.
  - Injector Temperature: 250°C.
  - Injection Volume: 1  $\mu$ L in splitless mode.
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
  - Oven Temperature Program:
    - Initial temperature: 50°C, hold for 2 minutes.
    - Ramp 1: 10°C/min to 150°C.
    - Ramp 2: 20°C/min to 250°C, hold for 5 minutes.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Acquisition Mode: Selected Ion Monitoring (SIM).
    - Quantifier Ion for **3,5-Diethyloctane**: m/z 85.
    - Qualifier Ions for **3,5-Diethyloctane**: m/z 57, 113.
    - Quantifier Ion for Internal Standard: m/z 57.

### 2.3. Calibration

- A five-point calibration curve is prepared using standard solutions of **3,5-diethyloctane** in hexane at concentrations of 1, 5, 10, 25, and 50 µg/mL.
- The internal standard is added to each calibration standard at a concentration of 25 µg/mL.
- The calibration curve is generated by plotting the ratio of the peak area of **3,5-diethyloctane** to the peak area of the internal standard against the concentration of **3,5-diethyloctane**. A linear regression with a correlation coefficient ( $r^2$ ) > 0.995 is required.

## Data Presentation: Hypothetical Inter-laboratory Comparison

The following table summarizes the hypothetical results from ten laboratories for the analysis of two proficiency testing samples of **3,5-diethyloctane**. The assigned value is the robust mean of the participants' results, and the z-score is calculated to assess the performance of each laboratory.

$$\text{z-score} = (x - X) / \sigma$$

where:

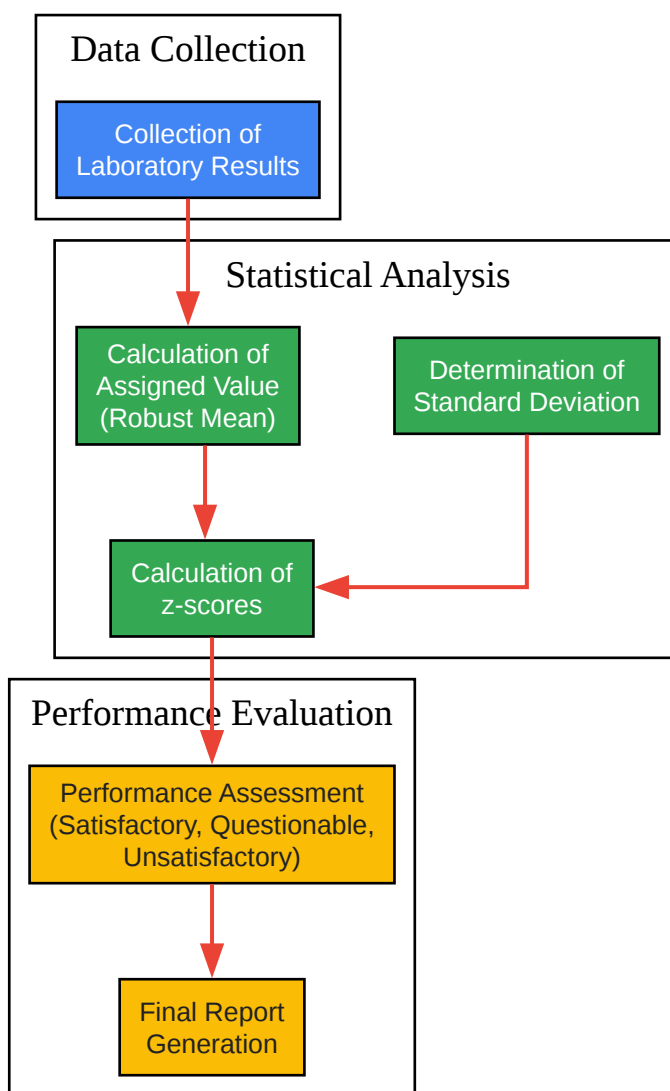
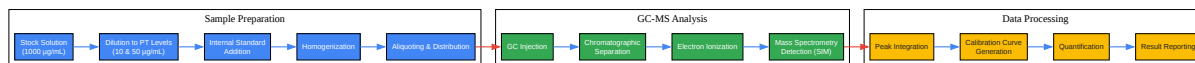
- $x$  is the result of the individual laboratory.
- $X$  is the assigned value (robust mean).
- $\sigma$  is the standard deviation for proficiency assessment.

An absolute z-score of  $\leq 2$  is considered satisfactory,  $> 2$  but  $\leq 3$  is questionable, and  $> 3$  is unsatisfactory.

Laboratory ID	Sample A (Reported Value, µg/mL)	Sample A (z- score)	Sample B (Reported Value, µg/mL)	Sample B (z- score)
Lab 1	10.2	0.4	50.8	0.6
Lab 2	9.5	-1.0	48.5	-1.2
Lab 3	11.1	2.2	52.5	2.2
Lab 4	8.9	-2.2	47.1	-2.6
Lab 5	10.5	1.0	51.5	1.4
Lab 6	9.8	-0.4	49.6	-0.3
Lab 7	10.1	0.2	50.2	0.2
Lab 8	12.0	4.0	55.0	4.6
Lab 9	9.3	-1.4	49.1	-0.8
Lab 10	10.8	1.6	51.9	1.7
Assigned Value	10.0	50.1		
Std. Dev.	0.5	1.1		

## Mandatory Visualization

The following diagrams illustrate the key workflows in the inter-laboratory comparison of **3,5-diethyloctane** analysis.



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- To cite this document: BenchChem. [Inter-laboratory Comparison of 3,5-Diethyloctane Analysis: A Methodological Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14561832/docs#inter-laboratory-comparison-of-3-5-diethyloctane-analysis-a-methodological-guide\]](https://www.benchchem.com/product/b14561832/docs#inter-laboratory-comparison-of-3-5-diethyloctane-analysis-a-methodological-guide)

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